

An In-Depth Technical Guide to the Nomenclature of 3-(2-Thienyl)aniline

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Compound of Interest

Compound Name: 3-(2-Thienyl)aniline

Cat. No.: B1306149

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This technical guide provides a comprehensive overview of the IUPAC name, synonyms, and other chemical identifiers for the compound **3-(2-Thienyl)aniline**. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Chemical Identity

IUPAC Name: 3-(Thiophen-2-yl)aniline^[1]

The systematic name according to the International Union of Pure and Applied Chemistry (IUPAC) is 3-(Thiophen-2-yl)aniline. This name is derived by considering the aniline as the parent structure, with a thiophen-2-yl group substituted at the third position of the benzene ring. Another accepted IUPAC name is **3-(2-Thienyl)aniline**.^[2]

Synonyms and Alternative Names:

A variety of synonyms and alternative names are used in literature and chemical databases to refer to this compound. These include:

- [3-(2-thienyl)phenyl]amine^[2]
- 3-thiophen-2-ylaniline^{[1][2]}
- Benzenamine, 3-(2-thienyl)-^[3]

- 3-THIOPHEN-2-YL-PHENYLAMINE[3]
- 2-(3-aminophenyl)-thiophene[3]
- 2-(m-Amino-phenyl)-thiophen[3]

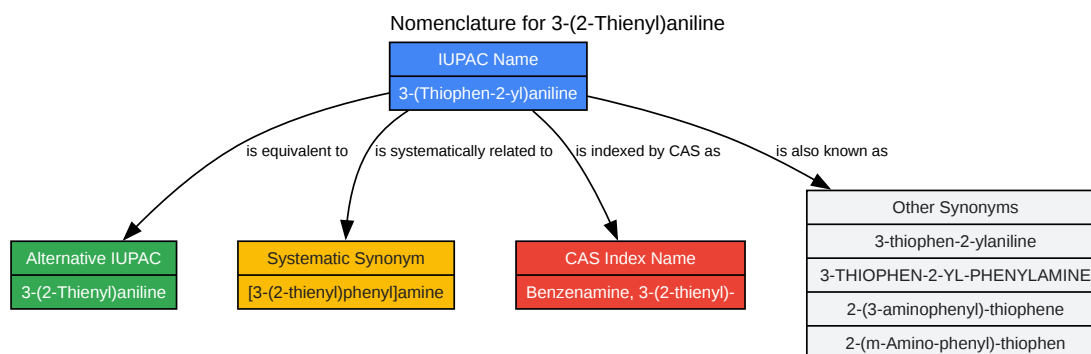
Chemical Identifiers

For unambiguous identification, a set of unique identifiers are assigned to this chemical entity.

Identifier	Value
CAS Number	92057-12-0[1][2][3]
Molecular Formula	C10H9NS[1][2][3]
Molecular Weight	175.25 g/mol [1][3]
InChI	1S/C10H9NS/c11-9-4-1-3-8(7-9)10-5-2-6-12-10/h1-7H,11H2
InChIKey	YUTPSMJOCLLMBK-UHFFFAOYSA-N
Canonical SMILES	<chem>C1=CC=C(C(=C1)N)C2=CC=CS2</chem>
PubChem CID	2794681[1][2]
MDL Number	MFCD05022493

Nomenclature Relationships

The relationship between the primary IUPAC name and its various synonyms can be visualized as a hierarchical and associative network.



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Caption: A diagram illustrating the relationships between the IUPAC name and various synonyms for **3-(2-Thienyl)aniline**.

Experimental Data and Protocols

At present, detailed experimental protocols and extensive quantitative data for **3-(2-Thienyl)aniline** are not readily available in the public domain. Researchers interested in the synthesis, purification, or specific applications of this compound are encouraged to consult specialized chemical synthesis databases and relevant scientific literature. Commercial suppliers may also provide certificates of analysis with basic physicochemical properties.^{[4][5]}

Biological Activity and Signaling Pathways

Information regarding the specific biological activity and associated signaling pathways of **3-(2-Thienyl)aniline** is limited in publicly accessible resources. As a substituted aniline and thiophene-containing compound, it may be of interest in medicinal chemistry for the development of novel therapeutic agents. Further research would be required to elucidate any potential biological targets and mechanisms of action.

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References

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